

Personal protective equipment for handling Fak-IN-11

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Compound of Interest

Compound Name: Fak-IN-11

Cat. No.: B15138960

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Essential Safety and Handling Guide for Fak-IN-11

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Fak-IN-11**, a potent FAK (Focal Adhesion Kinase) inhibitor. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

Understanding the Compound: Fak-IN-11

Fak-IN-11 is a small molecule inhibitor that targets the ATP binding pocket of Focal Adhesion Kinase, thereby inhibiting its phosphorylation.[1] FAK is a non-receptor tyrosine kinase that plays a crucial role in cellular processes such as cell adhesion, migration, proliferation, and survival.[2][3] Its overexpression is common in various cancer cell lines, making it a significant target in cancer research.[2][4] **Fak-IN-11** has demonstrated cytotoxic activity against cancer cells, inducing non-apoptotic cell death.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Fak-IN-11** is not readily available, data from SDSs of similar FAK inhibitors and general guidelines for handling hazardous chemicals dictate

the necessary precautions. The primary hazards are associated with skin, eye, and respiratory tract irritation.

Minimum Required PPE:

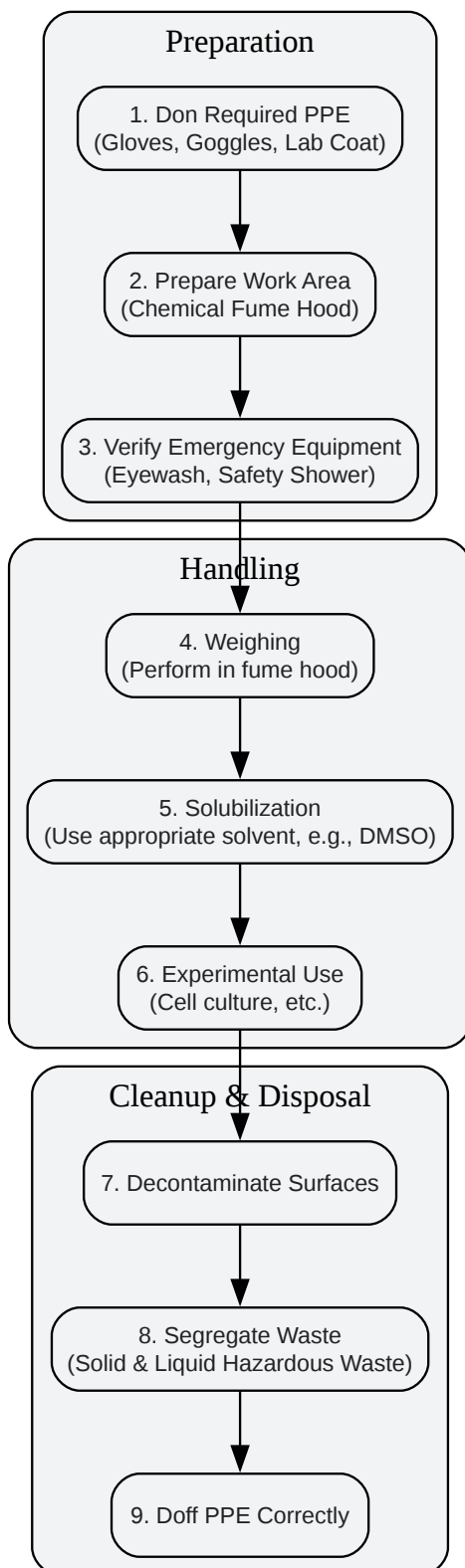
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Always inspect gloves for tears or punctures before use.
- **Eye Protection:** ANSI-approved safety goggles are required to protect against splashes.
- **Body Protection:** A lab coat must be worn to protect the skin and clothing.
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols. If a fume hood is not available, a NIOSH-approved respirator may be necessary.

Parameter	Guideline	Rationale
Primary Route of Exposure	Inhalation, skin contact, eye contact	The compound may be a fine powder or in solution, posing risks of aerosolization and splashing.
Known Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.	Based on data for similar chemical compounds.
Storage Temperature	-20°C for long-term storage. May be stable at room temperature for short periods in the continental US.	Follow the supplier's specific recommendations on the Certificate of Analysis.

Standard Operating Procedure (SOP) for Handling Fak-IN-11

This SOP outlines the procedural steps for the safe handling of **Fak-IN-11** from receipt to disposal.

Experimental Workflow for Safe Handling:

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Caption: A step-by-step workflow for the safe handling of **Fak-IN-11**.

Detailed Methodologies:

- Preparation:
 - Before handling the compound, ensure all required PPE is worn correctly.
 - Prepare the work area by ensuring a certified chemical fume hood is operational.
 - Confirm that the safety shower and eyewash station are accessible and unobstructed.
- Handling:
 - Weighing: If working with the solid form, carefully weigh the required amount inside the fume hood to prevent inhalation of fine powder.
 - Solubilization: Prepare solutions in the fume hood. **Fak-IN-11** is typically dissolved in DMSO.
 - Use: When adding the compound to cell cultures or for other experimental uses, handle the solution with care to avoid splashes and aerosols.
- Cleanup and Disposal:
 - Decontamination: After use, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol), followed by soap and water.
 - Waste Segregation:
 - Solid Waste: All contaminated disposables (e.g., pipette tips, tubes, gloves) must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect all solutions containing **Fak-IN-11** in a separate, compatible, and labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility is confirmed.

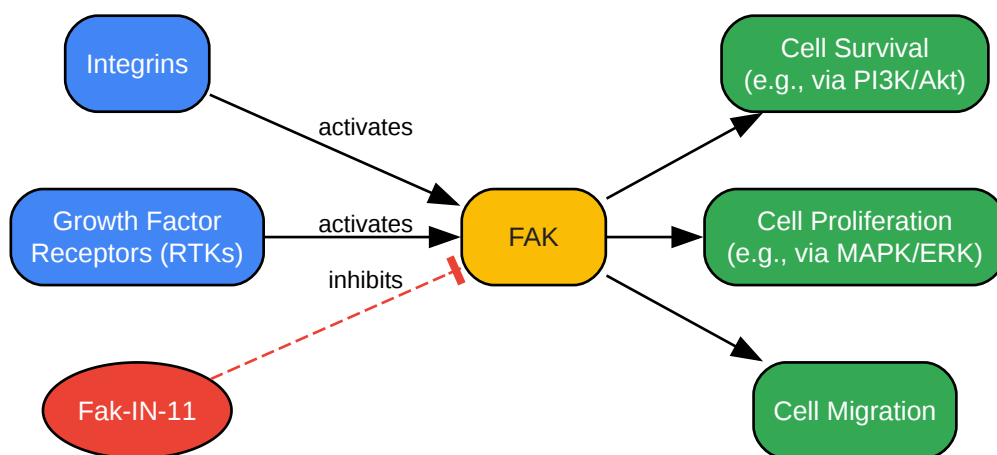
- Container Management: Keep hazardous waste containers securely closed when not in use and do not fill them beyond 90% capacity.
- Disposal Request: Follow your institution's specific procedures for hazardous waste disposal by contacting the Environmental Health and Safety (EHS) office.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.
- Spill: For a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For a large spill, evacuate the area and contact your institution's EHS office.

Fak-IN-11 Signaling Pathway

Fak-IN-11 inhibits FAK, a key kinase in signaling pathways that control cell survival, proliferation, and migration. These pathways are often initiated by integrin binding to the extracellular matrix (ECM) or by growth factor receptors (RTKs).



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Caption: **Fak-IN-11** inhibits FAK, blocking downstream signaling for cell survival and proliferation.

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